

physical and chemical properties of Gelomuloside A

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Compound of Interest

Compound Name: *Gelomuloside A*

Cat. No.: *B1156025*

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Gelomuloside A: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Gelomuloside A**, a flavonoid isolated from the leaves of *Suregada multiflora*.^[1] Due to the limited publicly available data, this guide also outlines general experimental methodologies applicable to the study of this and similar natural products.

Core Physical and Chemical Properties

Quantitative data for **Gelomuloside A** is summarized in the table below. This information is foundational for any research or drug development endeavor involving this compound.

Property	Value	Source
Molecular Formula	C ₂₉ H ₃₄ O ₁₅	MedChemExpress ^[1]
Molecular Weight	622.57	MedChemExpress ^[1]
CAS Number	149998-38-9	MedChemExpress ^[1]
Class	Flavonoid (Flavone)	MedChemExpress ^[1]
Source	Leaves of <i>Suregada multiflora</i>	MedChemExpress ^[1]

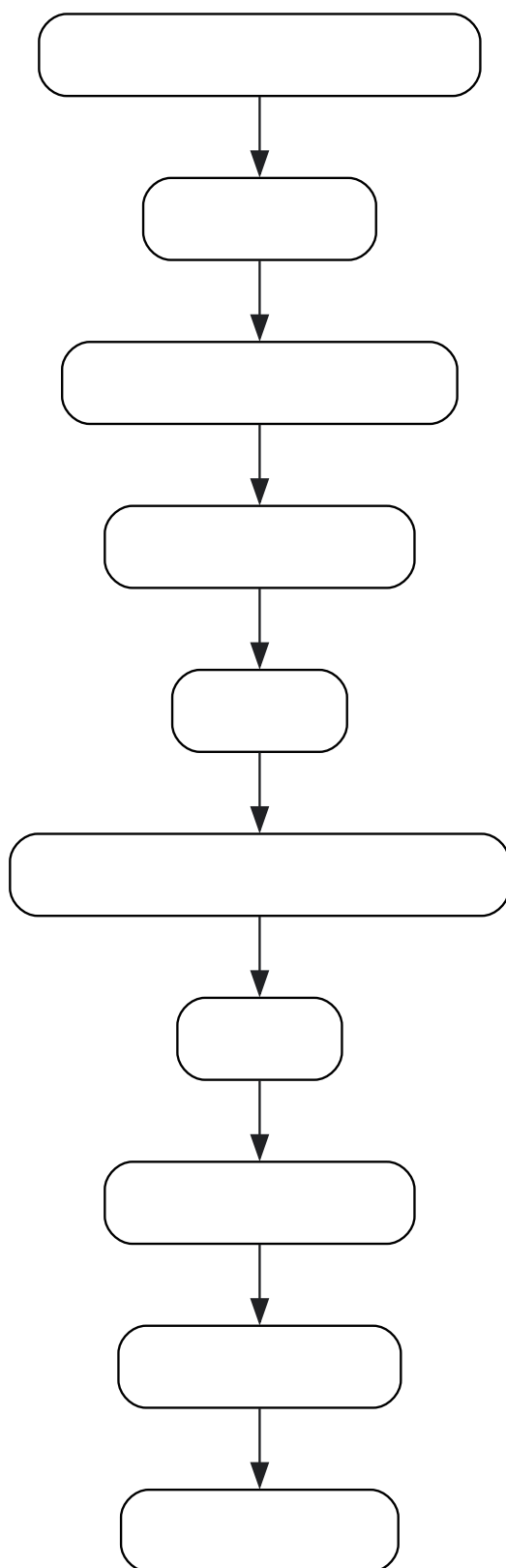
Note: Specific experimental data such as melting point and solubility for **Gelomuloside A** are not readily available in the public domain as of the last update of this document.

Experimental Protocols

Detailed experimental protocols for the extraction, isolation, and characterization of **Gelomuloside A** are not specifically described in the currently available literature. However, the following general methodologies are standard for the study of flavonoids and can be adapted for **Gelomuloside A**.

General Extraction and Isolation Protocol for Flavonoids from Plant Material

This protocol outlines a general procedure for the extraction and isolation of flavonoids, like **Gelomuloside A**, from their natural plant source.



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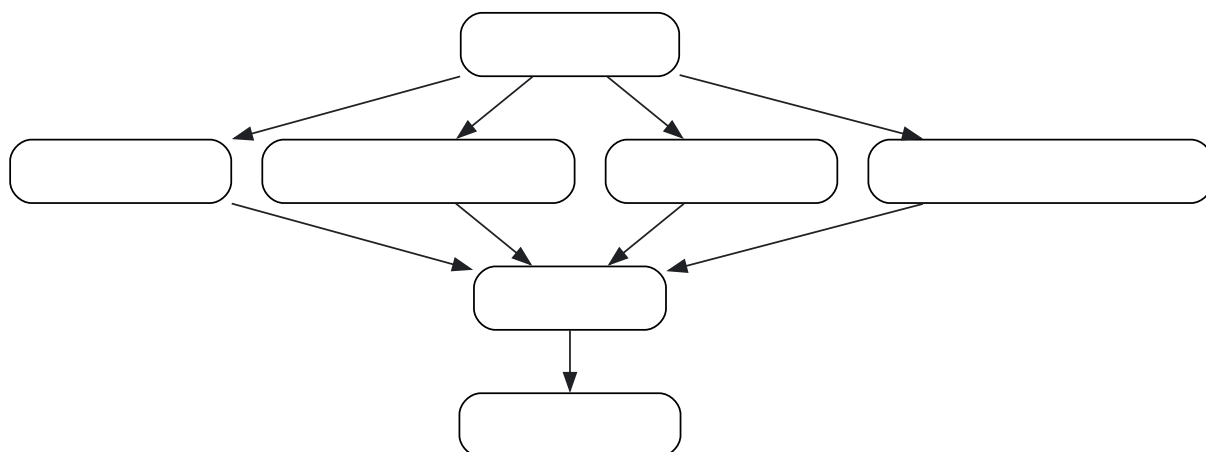
Caption: General workflow for the extraction and isolation of **Gelomuloside A**.

Methodology:

- **Plant Material Preparation:** The leaves of *Suregada multiflora* are collected, washed, and air-dried in the shade. The dried leaves are then ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to extraction with a suitable solvent, such as methanol or ethanol, at room temperature for an extended period or using a Soxhlet apparatus.
- **Concentration:** The resulting extract is filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Fractionation:** The crude extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatographic Purification:** The fraction containing the target compound (typically the ethyl acetate or methanol fraction for flavonoids) is subjected to column chromatography over silica gel or Sephadex. The column is eluted with a gradient of solvents to separate the different components.
- **Final Purification:** Fractions containing **Gelomuloside A** are further purified using techniques like preparative High-Performance Liquid Chromatography (HPLC) to obtain the pure compound.

General Spectroscopic Analysis Protocol

To elucidate and confirm the structure of an isolated natural product like **Gelomuloside A**, a combination of spectroscopic techniques is employed.



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Caption: Spectroscopic workflow for structural characterization.

Methodology:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition, confirming the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information about the number, environment, and connectivity of protons in the molecule.
 - ^{13}C NMR: Provides information about the number and types of carbon atoms.
 - 2D NMR (e.g., COSY, HSQC, HMBC): Used to establish the connectivity between protons and carbons, allowing for the complete structural elucidation of the molecule, including the aglycone and sugar moieties and their linkage.
- Infrared (IR) Spectroscopy: Identifies the presence of key functional groups, such as hydroxyl (-OH), carbonyl (C=O), and aromatic rings.

- Ultraviolet-Visible (UV-Vis) Spectroscopy: Provides information about the electronic transitions within the molecule, which is characteristic of the flavone chromophore.

Signaling Pathways and Biological Activity

As of the current literature survey, there is no specific information available regarding the biological activity or the signaling pathways modulated by **Gelomuloside A**. Research into the bioactivity of extracts from *Suregada multiflora* or structurally related flavonoids may provide insights into its potential therapeutic effects. Further investigation is required to elucidate the pharmacological profile of **Gelomuloside A**.

Given the absence of data on signaling pathways, a diagrammatic representation cannot be provided at this time. Researchers are encouraged to explore this area to uncover the potential mechanisms of action of this natural product.

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References

- 1. medchemexpress.com [medchemexpress.com]
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